

Comprehensive Safety & Handling Protocol: 3-Ethoxy-4-fluoro-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 3-Ethoxy-4-fluoro-2-hydroxybenzaldehyde

CAS No.: 1364687-97-7

Cat. No.: B8520576

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Part 1: Chemical Identity & Strategic Value

The Molecule at a Glance

This compound is not merely a catalog reagent; it is a highly functionalized benzaldehyde scaffold used primarily in the development of benzoxaborole anti-inflammatory agents (e.g., analogs of Crisaborole). Its structure combines three distinct reactive handles—an aldehyde, a phenol, and a fluorine atom—making it a versatile but reactive building block.

Property	Data	Notes
IUPAC Name	3-Ethoxy-4-fluoro-2-hydroxybenzaldehyde	
CAS Number	1364687-97-7	Rare research chemical; often custom synthesized.
Molecular Formula	C ₉ H ₉ FO ₃	
Molecular Weight	184.16 g/mol	
SMILES	<chem>CCOC1=C(F)C=CC(=O)=C1O</chem>	Useful for cheminformatics/docking.
Physical State	Solid (Crystalline Powder)	Predicted based on Ethyl Vanillin (MP ~76°C).
Solubility	DMSO, Methanol, DCM	Limited water solubility; lipophilic nature.

Strategic Synthesis Context

In medicinal chemistry, this compound serves as a precursor for introducing the benzoxaborole pharmacophore. The ortho-hydroxyl and aldehyde groups are positioned to facilitate ring closure with boron reagents.

- **Key Reaction:** Conversion to benzoxaboroles via reaction with bis(pinacolato)diboron or similar boron sources.
- **Stability Concern:** The aldehyde is susceptible to autoxidation to the corresponding benzoic acid (3-ethoxy-4-fluoro-2-hydroxybenzoic acid) if exposed to air, compromising yield in sensitive metallations.

Part 2: GHS Hazard Profiling & Risk Mitigation

As a specialized intermediate, specific toxicological data (LD50) is often proprietary. However, applying Read-Across Methodology from structural analogs (Ethyl Vanillin and 3-Fluoro-2-hydroxybenzaldehyde) allows for a robust safety profile.

Hazard Classification (GHS)

Signal Word:WARNING

Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	Cat 2	Causes skin irritation. [1]	H315
Serious Eye Damage/Irritation	Cat 2A	Causes serious eye irritation.	H319
STOT - Single Exposure	Cat 3	May cause respiratory irritation.[1]	H335

Precautionary Strategy

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2]
- P280: Wear protective gloves/eye protection/face protection.[1][2][3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[1][2]
Remove contact lenses if present and easy to do.[1][2] Continue rinsing.[1][2]

Part 3: Advanced Handling & Storage Protocols

Causality of Protocol: The primary degradation pathway for this molecule is autoxidation of the aldehyde and hydrolysis of the ethoxy ether under strong acidic conditions. The following protocols are designed to mitigate these specific risks.

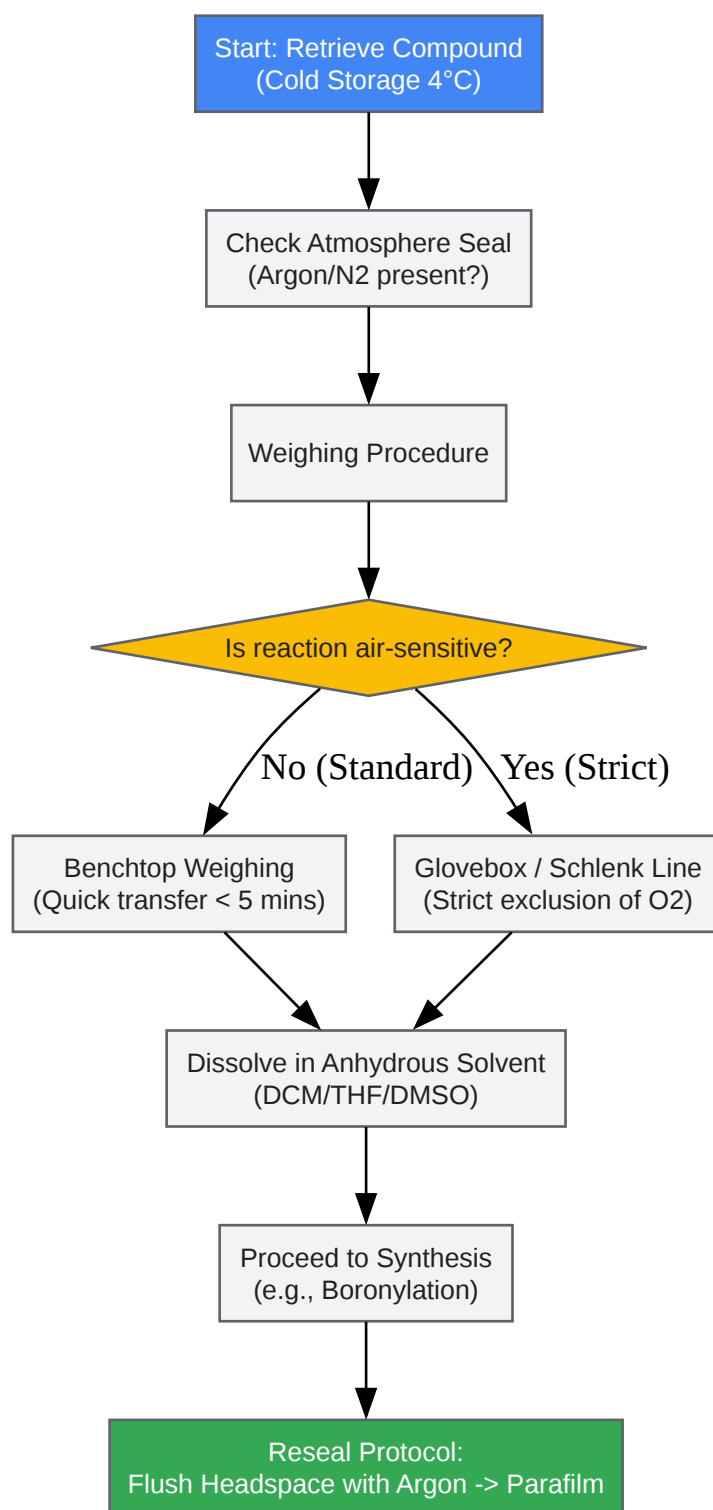
Storage Architecture

- Temperature: Store at 2–8°C. While the solid is stable at room temperature for short periods, cold storage retards the rate of autoxidation.
- Atmosphere:Inert Gas (Argon/Nitrogen) is mandatory for long-term storage. The container should be backfilled with argon after every use.

- Container: Amber glass vials with Teflon-lined caps. Avoid metal spatulas if the compound is slightly acidic (phenolic proton), though stainless steel is generally acceptable.

Operational Workflow (DOT Diagram)

The following diagram outlines the decision logic for handling this compound in a synthesis laboratory.



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Figure 1: Decision matrix for handling **3-Ethoxy-4-fluoro-2-hydroxybenzaldehyde** to prevent autoxidation and ensure reaction integrity.

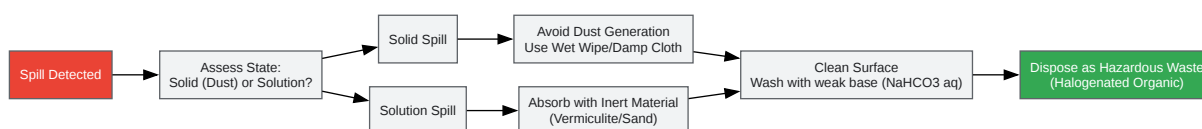
Part 4: Emergency Response Architecture

In the event of exposure or release, the presence of the fluorine atom and the phenolic moiety dictates specific responses (potential for acidic vapors in fire).

Firefighting Measures

- Media: Alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustion will generate Carbon Oxides (CO, CO₂) and Hydrogen Fluoride (HF).
 - Critical Note: Although the HF generation potential is lower than perfluorinated compounds, firefighters must wear full turnout gear and SCBA.
- Casualty: Do not use a solid water stream, as it may scatter the molten material.

Accidental Release (Spill Logic)



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Figure 2: Step-by-step containment logic for spills, prioritizing dust control and neutralization.

Part 5: Experimental Application (Synthesis)

Protocol: Reductive Amination (Example Application)

One of the most common uses of this aldehyde is the attachment of amine side chains.

- Stoichiometry: 1.0 eq Aldehyde : 1.1 eq Amine : 1.5 eq NaBH(OAc)₃.
- Solvent: 1,2-Dichloroethane (DCE) or THF.

- Procedure:
 - Step 1: Charge **3-Ethoxy-4-fluoro-2-hydroxybenzaldehyde** (1.0 eq) and Amine (1.1 eq) in DCE under Argon.
 - Step 2: Stir for 30 mins to form the imine/hemiaminal intermediate (often visible as a color change).
 - Step 3: Add Sodium Triacetoxyborohydride (1.5 eq) in one portion.
 - Step 4: Monitor by LCMS. The fluorine atom provides a distinct handle for ¹⁹F-NMR monitoring if available.
- Workup: Quench with saturated NaHCO₃. Extract with DCM.

Analytical Validation

- ¹H NMR (DMSO-d₆): Look for the aldehyde proton at ~10.2 ppm (s). The phenolic proton will be broad, likely ~11.0 ppm. The ethoxy methylene quartet will appear around 4.1 ppm.
- ¹⁹F NMR: Expect a singlet (or multiplet if coupled to H) in the range of -120 to -140 ppm (typical for aryl fluorides).

References

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